

Maleimide-NOTA: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Maleimide-NOTA

Cat. No.: B2804421

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An in-depth overview of the bifunctional chelator **Maleimide-NOTA**, detailing its chemical properties, experimental protocols, and applications in the development of radiopharmaceuticals.

Maleimide-NOTA is a bifunctional chelator that plays a crucial role in the advancement of targeted radiopharmaceuticals for diagnostic imaging and therapeutic applications. This molecule uniquely combines the site-specific reactivity of a maleimide group with the robust metal-chelating capability of the NOTA (1,4,7-triazacyclononane-1,4,7-triacetic acid) macrocycle. The maleimide functional group allows for covalent conjugation to biomolecules, such as peptides, antibodies, and proteins, by reacting with free thiol groups found in cysteine residues. This site-specific attachment ensures a homogenous product with preserved biological activity. The NOTA component is a highly efficient chelator for a variety of radiometals, most notably Gallium-68 (^{68}Ga), forming exceptionally stable complexes essential for in vivo applications.[1]

Core Chemical and Physical Properties

Maleimide-NOTA, with the chemical formula $\text{C}_{18}\text{H}_{27}\text{N}_5\text{O}_7$ and a molecular weight of approximately 425.4 g/mol, is a white solid at room temperature.[2] It is soluble in water, with a reported solubility of 175 mg/mL, which may require ultrasonication to achieve.[3] For long-term stability, it is recommended to store the solid compound at -20°C for up to three years.[3] In

solution, it should be stored at -80°C for up to six months or at -20°C for up to one month to prevent degradation.

Property	Value	Source
Chemical Formula	C ₁₈ H ₂₇ N ₅ O ₇	
Molecular Weight	425.4 g/mol	
Appearance	White solid	
Solubility in Water	175 mg/mL (may require sonication)	
Storage (Solid)	-20°C for up to 3 years	
Storage (Solution)	-80°C for up to 6 months; -20°C for up to 1 month	
Purity	Typically >97%	

Chelation and Stability

The NOTA macrocycle provides a pre-organized cavity with three nitrogen atoms and three carboxylate arms that form a stable hexadentate complex with various radiometals. The stability of these complexes is a critical factor for in vivo applications, as it prevents the release of the radiometal, which could lead to off-target toxicity and reduced imaging quality. The Gallium-68 complex with NOTA is particularly stable, with a high stability constant (log K) of approximately 31.

Radiometal	Stability Constant (log K)	Reference
Gallium-68 (Ga ³⁺)	~ 31	

Experimental Protocols

Conjugation of Maleimide-NOTA to Biomolecules

The conjugation of **Maleimide-NOTA** to thiol-containing biomolecules, such as antibodies or peptides with cysteine residues, is a straightforward process based on the Michael addition

reaction.

General Protocol:

- **Biomolecule Preparation:** If necessary, reduce disulfide bonds in the biomolecule to generate free thiol groups. This can be achieved by incubation with a reducing agent like TCEP (tris(2-carboxyethyl)phosphine). The reduced biomolecule should be purified to remove the excess reducing agent.
- **Reaction Setup:** Dissolve the biomolecule in a degassed buffer with a pH between 6.5 and 7.5 (e.g., phosphate-buffered saline).
- **Conjugation Reaction:** Add a solution of **Maleimide-NOTA** (typically in DMSO or water) to the biomolecule solution. A molar excess of **Maleimide-NOTA** (e.g., 10-20 fold) is often used to ensure efficient conjugation.
- **Incubation:** Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C, protected from light.
- **Purification:** Remove unreacted **Maleimide-NOTA** and byproducts using size-exclusion chromatography or dialysis.

Parameter	Recommended Condition	Source
pH	6.5 - 7.5	
Temperature	Room Temperature or 4°C	
Reaction Time	1 - 2 hours (or overnight at 4°C)	
Molar Ratio	10-20 fold molar excess of Maleimide-NOTA	
Purification	Size-Exclusion Chromatography or Dialysis	

Radiolabeling of NOTA-Conjugates with Gallium-68

The radiolabeling of NOTA-conjugated biomolecules with Gallium-68 is typically a rapid and efficient process that can be performed under mild conditions.

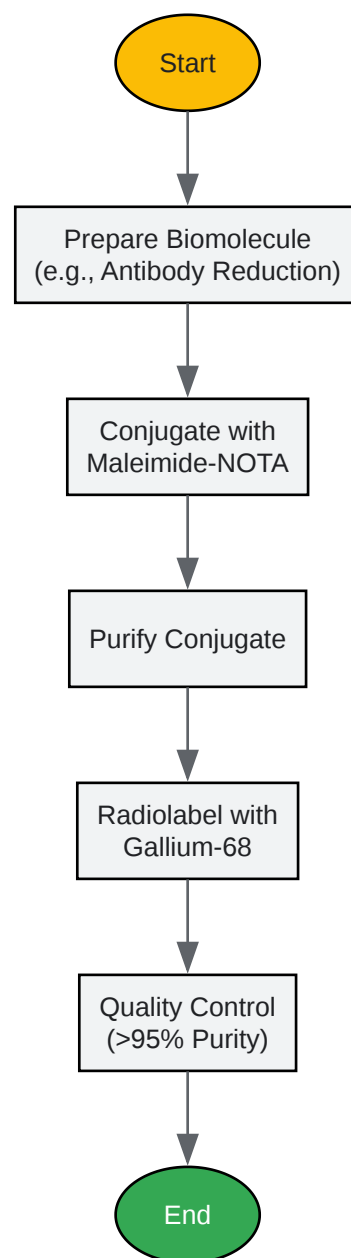
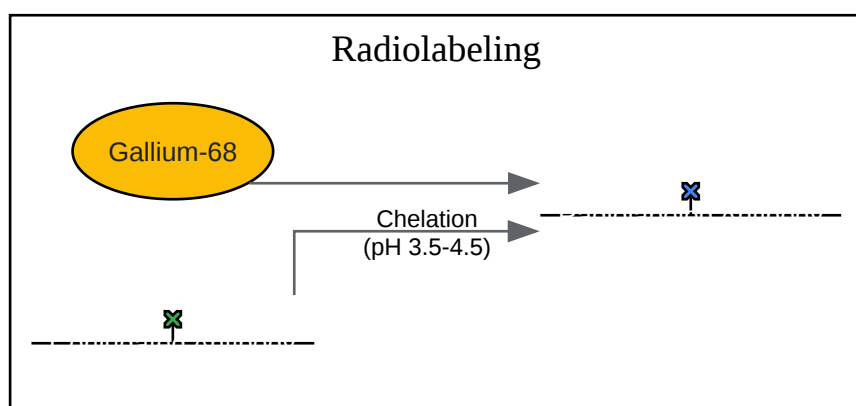
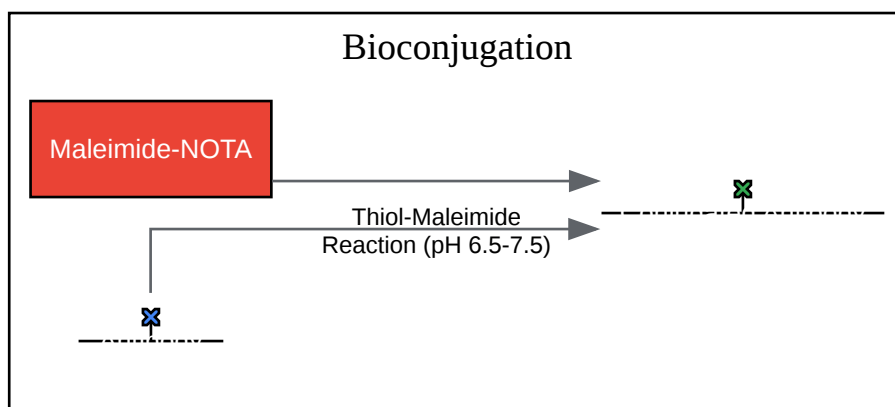
General Protocol:

- **^{68}Ga Elution:** Elute $^{68}\text{GaCl}_3$ from a $^{68}\text{Ge}/^{68}\text{Ga}$ generator using dilute HCl.
- **Buffering:** Adjust the pH of the ^{68}Ga eluate to 3.5-4.5 using a suitable buffer, such as sodium acetate.
- **Labeling Reaction:** Add the NOTA-conjugated biomolecule to the buffered ^{68}Ga solution.
- **Incubation:** Incubate the reaction mixture. While labeling with NOTA can often occur at room temperature, heating to 95°C for 5-15 minutes can enhance labeling efficiency for some conjugates.
- **Quality Control:** Determine the radiochemical purity of the final product using techniques like radio-TLC or radio-HPLC. A radiochemical purity of >95% is generally desired.

Parameter	Recommended Condition	Source
pH	3.5 - 4.5	
Temperature	Room Temperature to 95°C	
Reaction Time	5 - 15 minutes	
Quality Control	Radio-TLC or Radio-HPLC	

Visualizing Key Processes

To further elucidate the utility of **Maleimide-NOTA**, the following diagrams illustrate the fundamental workflows and chemical transformations involved in its application.



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References

- 1. Preclinical Comparative Study of ⁶⁸Ga-Labeled DOTA, NOTA, and HBED-CC Chelated Radiotracers for Targeting PSMA - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Maleimide-NOTA | C₁₈H₂₇N₅O₇ | CID 89884074 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
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